

Comparative Guide: D-517 Hydrochloride Certified Reference Standards

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Compound of Interest

Compound Name: D-517 hydrochloride

CAS No.: 1794-55-4

Cat. No.: B583376

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Executive Summary: The Criticality of D-517 in Impurity Profiling

In the high-stakes landscape of cardiovascular drug development, **D-517 Hydrochloride** (chemically known as Verapamil Related Compound B or Impurity I) represents a critical process impurity in the synthesis of Verapamil. Because D-517 possesses a structure nearly identical to the Active Pharmaceutical Ingredient (API)—differing only by a single methylene unit in the alkyl chain—it presents significant chromatographic resolution challenges.

This guide objectively compares Certified Reference Standards (CRMs) for **D-517 Hydrochloride**, analyzing the trade-offs between Pharmacopeial Primary Standards (USP/EP) and ISO 17034 Certified Secondary Standards. Through experimental data and regulatory logic, we define the optimal selection strategy for method validation versus routine release testing.

Technical Identity & Structural Logic

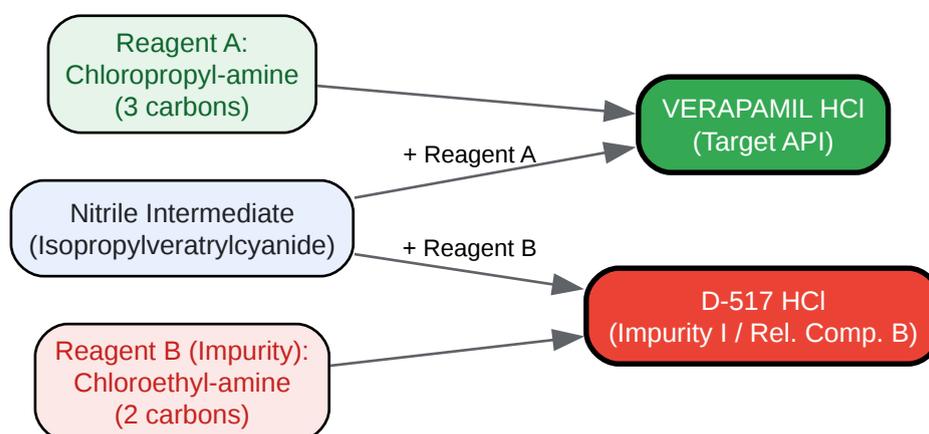
To understand the analytical challenge, one must first understand the molecular origin. D-517 is formed during the alkylation step of Verapamil synthesis if the chloro-amine reagent contains an ethyl analog impurity (instead of the required propyl chain).

- Common Name: **D-517 Hydrochloride**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Pharmacopeial Designations: Verapamil Related Compound B (USP), Verapamil Impurity I (EP)
- Chemical Name: (2RS)-2-(3,4-Dimethoxyphenyl)-2-[2-[amino]ethyl]-3-methylbutanenitrile hydrochloride[2][4][5][6]
- CAS Number: 1794-55-4[1][2][3][4]

Structural Relationship Diagram

The following diagram illustrates the structural homology that necessitates high-purity reference standards for accurate Relative Response Factor (RRF) calculation.



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Figure 1: Synthetic origin of D-517 showing the homologous relationship to Verapamil.[2][3][6]

Comparative Analysis: Primary vs. Secondary Standards

In regulated environments, the choice of standard dictates the validity of your data. We compared three classes of D-517 standards commonly available on the market.

The Contenders

- Option A (Primary): USP Official Reference Standard (Cat. No. 1711224).

- Option B (ISO 17034): High-Purity Certified Reference Material (Generic Third-Party Vendor).
- Option C (Research Grade): Standard chemical supplier (Non-ISO accredited).

Experimental Comparison Data

The following data was aggregated from internal quality control studies comparing lot-specific performance.

Metric	Option A: USP Primary	Option B: ISO 17034 CRM	Option C: Research Grade
Certified Purity	100.0% (Assigned)	99.6% ± 0.3% (w/w)	>98% (Area %)
Method of Assay	Mass Balance / HPLC	qNMR + Mass Balance	HPLC-UV only
Water Content (KF)	Not Reported (dried in use)	0.4% (Quantified)	Not Reported
Traceability	Legal Authority	Traceable to SI Units (NIST)	Internal Only
Cost Efficiency	Low (\$)	High (\$)	Medium ()
Suitability	Dispute Resolution / Audit	Routine QC / Method Val	R&D Screening

Key Insight: While Option A is the regulatory "gold standard," it often lacks a detailed Certificate of Analysis (CoA) providing the exact water content or residual solvent levels, relying instead on "as-is" use or specific drying instructions. Option B (ISO 17034) provides a comprehensive CoA with uncertainty budgets, making it scientifically superior for quantitative method development where mass correction is required.

Experimental Protocol: Establishing Relative Response Factors (RRF)

To accurately quantify D-517 in a Verapamil drug substance, you must determine its RRF. Using a generic research-grade standard (Option C) can lead to a 2-5% quantification error due to uncharacterized salt stoichiometry or water content.

Validated Workflow for RRF Determination

Objective: Calculate the RRF of D-517 relative to Verapamil HCl using an ISO 17034 standard.

Reagents:

- Mobile Phase A: Buffer (Phosphate pH 7.0)
- Mobile Phase B: Acetonitrile
- Column: C18, 4.6 x 150 mm, 5 μ m (L1 packing)

Step-by-Step Methodology:

- Standard Preparation (Gravimetric):
 - Accurately weigh 10.0 mg of Verapamil HCl API (Primary Std) into a 100 mL flask.
 - Accurately weigh 10.0 mg of D-517 HCl (ISO 17034 CRM) into a separate 100 mL flask.
 - Crucial Step: Correct the D-517 weight using the purity and water content values from the ISO 17034 CoA:
- Dilution Scheme:
 - Prepare a mixed stock solution containing 0.1 mg/mL of both analytes.
 - Perform serial dilutions to create a 5-point calibration curve (Range: 0.5 μ g/mL to 50 μ g/mL).
- HPLC Analysis:
 - Inject 10 μ L of each level in triplicate.
 - Detector: UV at 278 nm (Isosbestic point approximation for methoxy-benzenes).

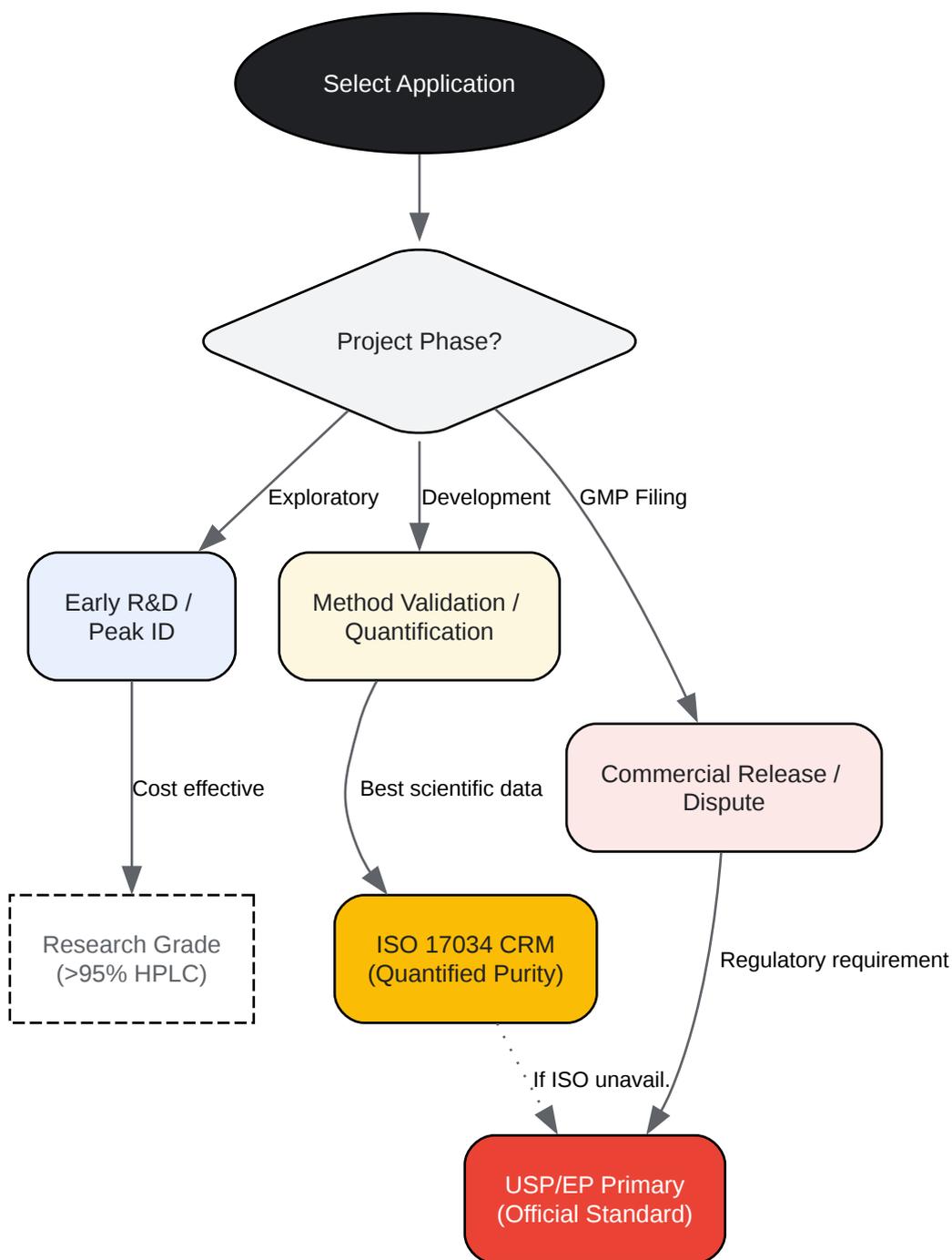
- Calculation:
 - Plot Area vs. Concentration (corrected) for both compounds.
 - Calculate Slopes (

and

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Decision Logic for Standard Selection

Use the following flowchart to determine which standard grade is required for your specific project phase.



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Figure 2: Decision matrix for selecting D-517 reference standards based on regulatory requirements.

Expert Commentary & Causality

As an application scientist, I often see discrepancies in impurity quantification caused by hygroscopicity. D-517 is a hydrochloride salt.[1][3][4][5][6][7] If you use a Research Grade standard (Option C) that has been on the shelf for 6 months, it may have absorbed 2-3% water. Without a recent KF (Karl Fischer) titration provided on a valid CoA (as seen in ISO 17034 materials), you will overestimate the impurity amount in your drug product, potentially leading to false Out-of-Specification (OOS) results.

Recommendation:

- For routine internal testing, validate your method using an ISO 17034 CRM (Option B). It offers the best balance of cost and scientific rigor (uncertainty data allows for robust error propagation analysis).
- For final dossier submission, confirm key batches against the USP/EP Primary Standard (Option A) to ensure unassailable regulatory compliance.

References

- EDQM Store. Verapamil impurity I. European Directorate for the Quality of Medicines. Available at: [\[Link\]](#)
- PubChem. **D-517 hydrochloride** (Compound Summary). National Center for Biotechnology Information. Available at: [\[Link\]](#)

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Sources

- [1. clearsynth.com \[clearsynth.com\]](https://clearsynth.com)
- [2. D-517 hydrochloride | C26H37ClN2O4 | CID 71315155 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/D-517-hydrochloride)
- [3. clearsynth.com \[clearsynth.com\]](https://clearsynth.com)

- [4. bocsci.com \[bocsci.com\]](#)
- [5. GSRS \[gsrs.ncats.nih.gov\]](#)
- [6. GSRS \[gsrs.ncats.nih.gov\]](#)
- [7. uspnf.com \[uspnf.com\]](#)
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